

Application Notes and Protocols for Cell-Based Screening of KDU731 Analogs

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Compound of Interest

Compound Name: *KDU731*
CAS No.: *1610610-35-9*
Cat. No.: *B15543579*

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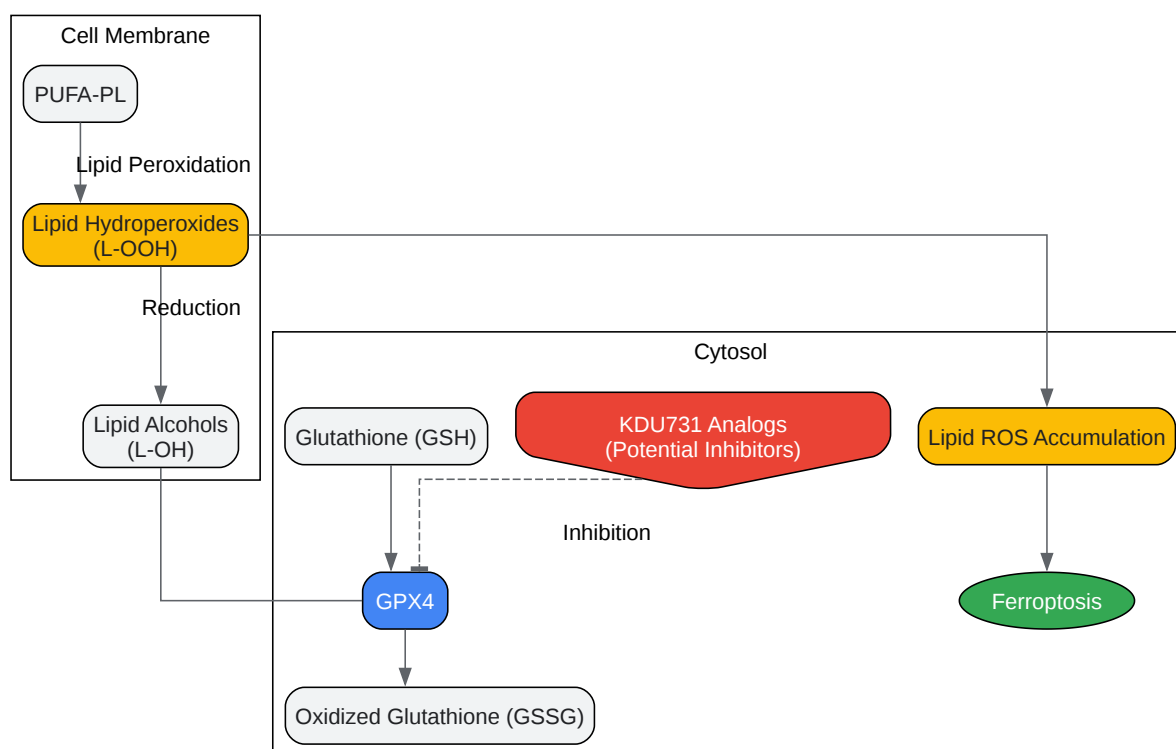
Introduction

Ferroptosis is a regulated form of cell death characterized by iron-dependent accumulation of lipid peroxides to lethal levels. This process is distinct from other cell death modalities such as apoptosis and necroptosis. The central regulator of ferroptosis is Glutathione Peroxidase 4 (GPX4), an enzyme that neutralizes lipid hydroperoxides. Inhibition of GPX4 leads to an accumulation of lipid reactive oxygen species (ROS), ultimately triggering ferroptotic cell death. The induction of ferroptosis has emerged as a promising therapeutic strategy for various diseases, including cancer.

This document provides detailed protocols for a suite of cell-based assays designed to screen chemical libraries, such as analogs of **KDU731**, for their potential to modulate the ferroptosis pathway. While **KDU731** is a known inhibitor of Cryptosporidium PI(4)K, its analogs may possess novel off-target activities. The following protocols will enable the identification and characterization of compounds that induce ferroptosis, with a focus on GPX4 inhibition and lipid peroxidation.

Core Signaling Pathway

The central role of GPX4 in preventing ferroptosis is depicted in the signaling pathway below. GPX4 utilizes glutathione (GSH) to reduce toxic lipid hydroperoxides (L-OOH) to non-toxic lipid alcohols (L-OH). Inhibition of GPX4 disrupts this protective mechanism, leading to an accumulation of lipid ROS and subsequent cell death.

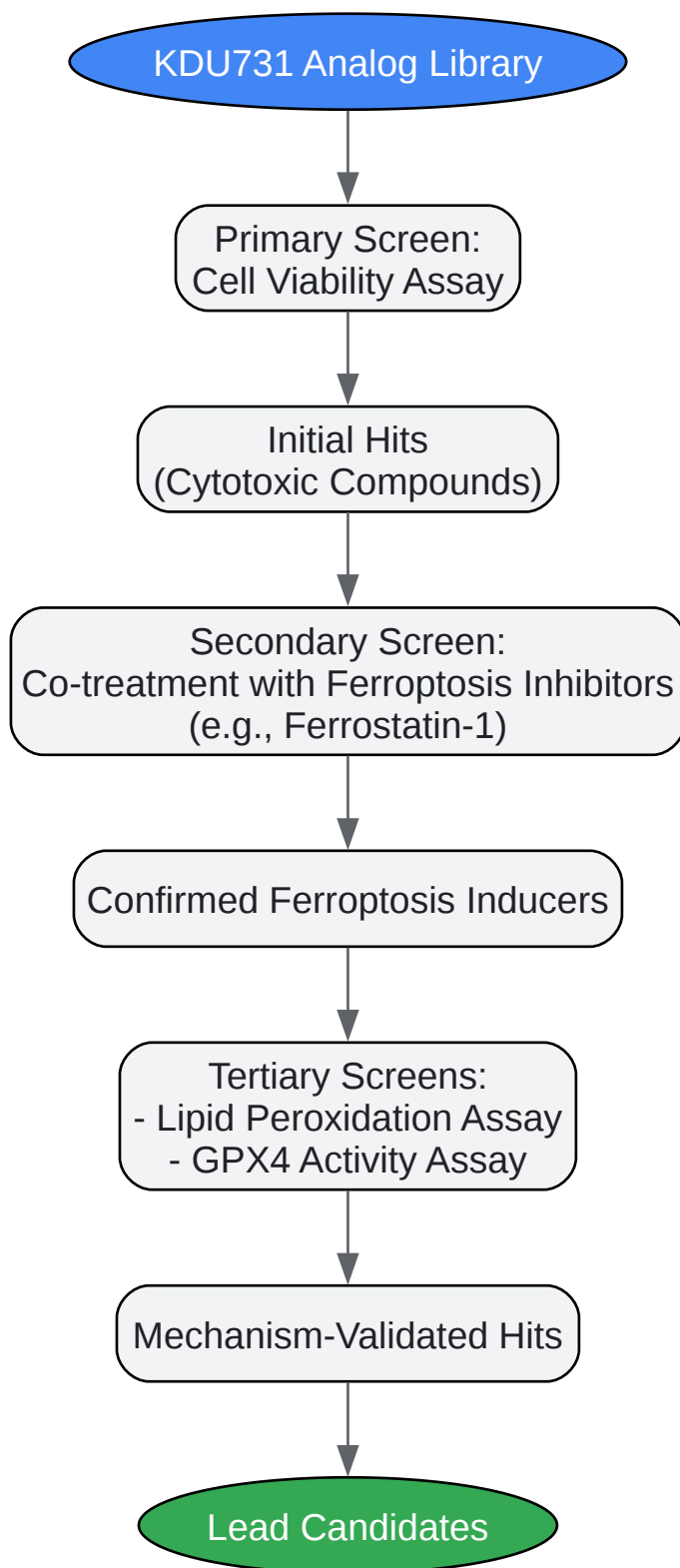


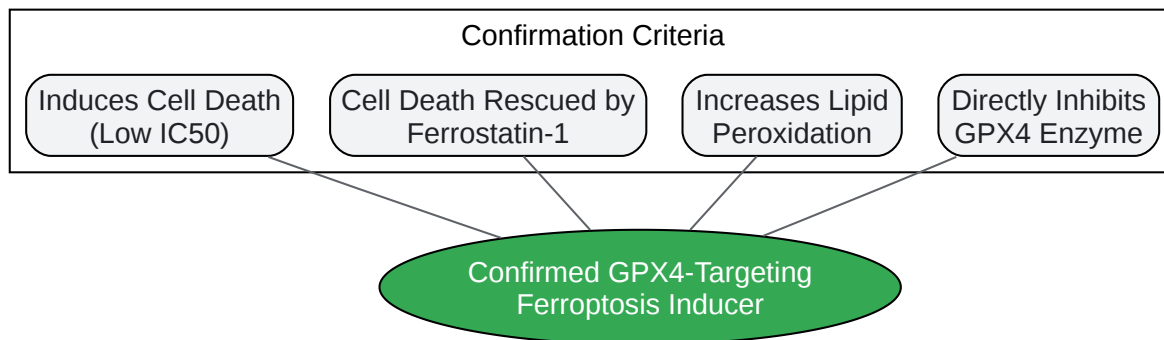
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Caption: GPX4-mediated suppression of ferroptosis.

Experimental Workflow for Screening KDU731 Analog

The screening process is designed as a hierarchical cascade, starting with a broad screen for cytotoxic compounds and progressively narrowing down to those that act through a ferroptosis-specific mechanism.





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